

# S65487 Hydrochloride: Detailed Application Notes for DMSO-Based Preparations

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## Compound of Interest

Compound Name: S65487 hydrochloride

Cat. No.: B8218010

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These application notes provide comprehensive protocols for the solubilization and preparation of **S65487 hydrochloride** in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in research settings.

## Compound Information

S65487, also known as VOB560, is a potent and selective second-generation inhibitor of the anti-apoptotic protein B-cell lymphoma 2 (BCL-2).[1][2][3] It is a pro-drug of S55746.[2][3][4] S65487 binds to the BH3 hydrophobic groove of BCL-2, thereby inducing apoptosis in cancer cells.[2][3] Notably, it demonstrates high selectivity for BCL-2 with poor affinity for other BCL-2 family members such as MCL-1, BFL-1, and BCL-XL.[1][2][3] This targeted mechanism of action makes it a compound of significant interest in oncology research, particularly for hematological malignancies.[2][3][5]

## Solubility Data

**S65487 hydrochloride** exhibits high solubility in DMSO, although the reported values vary slightly across different suppliers. It is recommended to use freshly opened, anhydrous DMSO to achieve optimal dissolution, as hygroscopic DMSO can negatively impact solubility.[2]

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	200	278.84	Ultrasonic assistance is recommended.[6]
DMSO	160	223.07	Sonication is recommended.[1]
DMSO	90	119.41	Ultrasonic assistance is recommended. Use newly opened DMSO. [2]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution of **S65487 hydrochloride** in DMSO, a common starting concentration for in vitro assays.

Materials:

- **S65487 hydrochloride** powder
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer
- Water bath sonicator

Procedure:

- Aliquoting the Compound: Allow the vial of **S65487 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **S65487 hydrochloride** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight: 753.72 g/mol ), weigh out 0.7537 mg of the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **S65487 hydrochloride** powder.
- Dissolution:
  - Cap the vial tightly and vortex for 1-2 minutes to facilitate initial mixing.
  - If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes. [\[1\]](#)[\[2\]](#)[\[6\]](#) Gentle heating (37°C) can also be applied if necessary, but avoid excessive heat to prevent degradation.
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[6\]](#)

## Preparation of In Vivo Formulations

For animal studies, **S65487 hydrochloride** is often formulated in a vehicle containing DMSO as a co-solvent. The following are examples of commonly used formulations. It is crucial to perform tolerability studies for any new formulation.

Formulation 1: DMSO/PEG300/Tween-80/Saline[\[1\]](#)[\[2\]](#)

Materials:

- **S65487 hydrochloride**
- Anhydrous DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)

- Sterile Saline (0.9% NaCl)

#### Procedure:

- Prepare a concentrated stock solution of **S65487 hydrochloride** in DMSO (e.g., 45 mg/mL).  
[2]
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the DMSO solution and mix thoroughly until the solution is clear.
- Add Tween-80 and mix until a homogenous solution is formed.
- Finally, add the saline to reach the desired final volume and concentration. Mix well.
- The final solvent ratio should be approximately 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1][2] The reported solubility in this vehicle is  $\geq 4.5$  mg/mL.[2]

#### Formulation 2: DMSO/Corn Oil[2]

#### Materials:

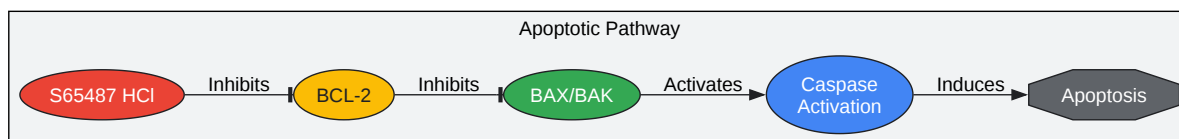
- **S65487 hydrochloride**
- Anhydrous DMSO
- Sterile Corn Oil

#### Procedure:

- Prepare a concentrated stock solution of **S65487 hydrochloride** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the corn oil to the DMSO solution and mix thoroughly until a clear and homogenous solution is achieved.
- The final solvent ratio is typically 10% DMSO and 90% Corn Oil.[2] The reported solubility in this vehicle is  $\geq 4.5$  mg/mL.[2]

## Visualizations

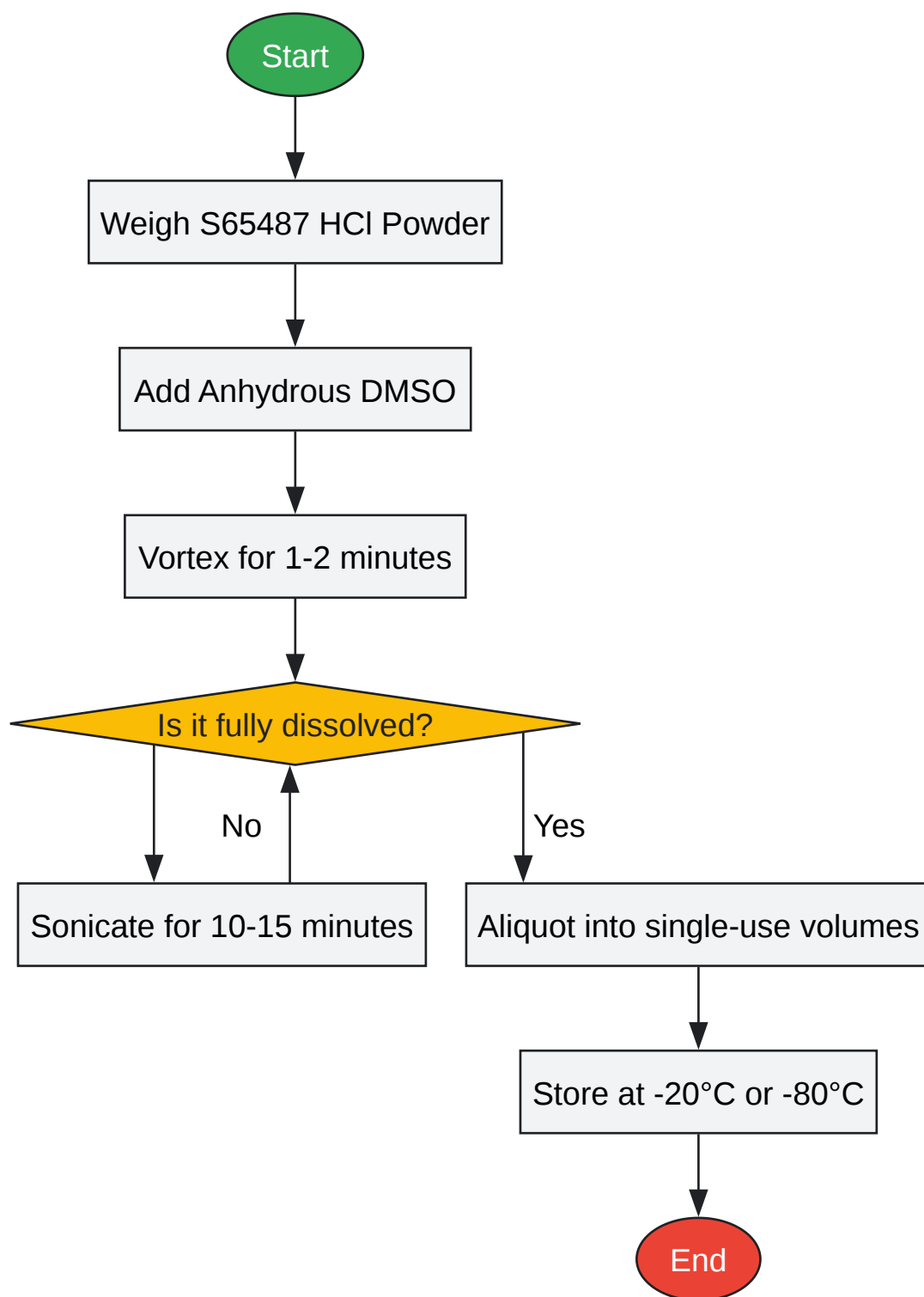
### S65487 Hydrochloride Mechanism of Action



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Caption: **S65487 hydrochloride** inhibits BCL-2, leading to apoptosis.

### Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **S65487 hydrochloride** stock solution in DMSO.

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